

Technical Guide: (S)-(+)-1-Benzylxy-2-propanol (CAS 85483-97-2)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S)-(+)-1-Benzylxy-2-propanol

Cat. No.: B1356394

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **(S)-(+)-1-Benzylxy-2-propanol**, a valuable chiral building block in organic synthesis. It covers its chemical and physical properties, detailed experimental protocols for its synthesis and key reactions, and its applications in the development of pharmaceutically relevant compounds.

Core Data and Physical Properties

(S)-(+)-1-Benzylxy-2-propanol is a chiral secondary alcohol that serves as a versatile intermediate in the synthesis of enantiomerically pure molecules. Its structural and physical characteristics are summarized below.

Property	Value	Reference(s)
CAS Number	85483-97-2	[1] [2]
Molecular Formula	C ₁₀ H ₁₄ O ₂	[1] [2]
Molecular Weight	166.22 g/mol	[1] [2]
Appearance	Colorless to almost colorless clear liquid	[3]
Density	1.044 g/mL at 25 °C	[1]
Boiling Point	81 °C at 1 mmHg	
Refractive Index (n ₂₀ /D)	1.510	[1]
Optical Rotation ([α] ₂₀ /D)	+14.5° (c = 1 in chloroform)	[1]
Flash Point	108.8 °C	[1]
Purity	>95.0% (GC)	[3]

Safety and Handling

(S)-(+)1-Benzyl-2-propanol is classified with the following hazards and requires appropriate handling precautions.

Hazard Classifications	GHS Hazard Statements	Precautionary Statements
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	P264, P270, P301+P312, P330, P501
Skin Irritation (Category 2)	H315: Causes skin irritation	P280, P302+P352, P332+P313, P362
Eye Irritation (Category 2)	H319: Causes serious eye irritation	P280, P305+P351+P338, P337+P313
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation	H335: May cause respiratory irritation	P261, P271, P304+P340, P312, P403+P233, P405, P501

Personal Protective Equipment (PPE): Use of eye shields, face shields, and gloves is recommended. For respiratory protection, a type ABEK (EN14387) respirator filter should be used.[\[1\]](#)

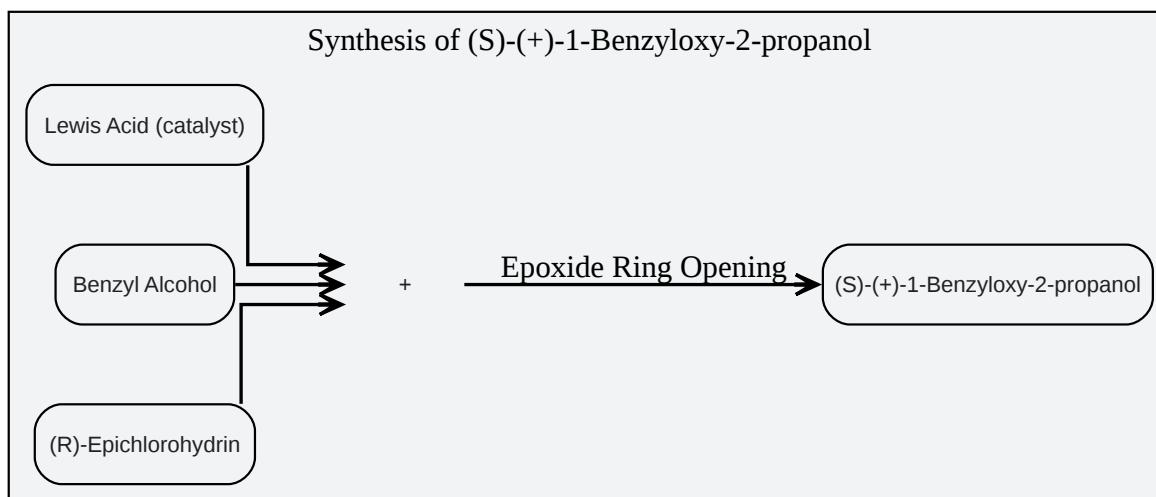
Synthesis and Experimental Protocols

While various synthetic routes to chiral 1-alkoxy-2-propanols exist, a common and effective method for preparing **(S)-(+)-1-Benzylxy-2-propanol** involves the ring-opening of a chiral epoxide.

Synthesis of **(S)-(+)-1-Benzylxy-2-propanol**

This protocol is adapted from a patented method for the synthesis of chiral intermediates.[\[4\]](#)

Reaction Scheme:



[Click to download full resolution via product page](#)

Synthesis of **(S)-(+)-1-Benzylxy-2-propanol**.

Materials:

- (R)-Epichlorohydrin

- Benzyl alcohol
- A Lewis acid catalyst (e.g., $\text{BF}_3 \cdot \text{OEt}_2$)
- Anhydrous solvent (e.g., dichloromethane, toluene)
- Aqueous sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware for reactions under an inert atmosphere

Procedure:

- To a solution of benzyl alcohol (1.1 equivalents) in an anhydrous solvent under an inert atmosphere (e.g., nitrogen or argon), add the Lewis acid catalyst (0.1 equivalents).
- Cool the mixture to 0 °C using an ice bath.
- Slowly add (R)-epichlorohydrin (1.0 equivalent) to the cooled solution with stirring.
- Allow the reaction to warm to room temperature and stir for 12-24 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by the slow addition of a saturated aqueous solution of sodium bicarbonate.
- Separate the organic layer, and extract the aqueous layer with the reaction solvent.
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the solvent under reduced pressure.
- The crude product can be purified by vacuum distillation or column chromatography on silica gel to yield pure **(S)-(+)-1-Benzyl-2-propanol**.

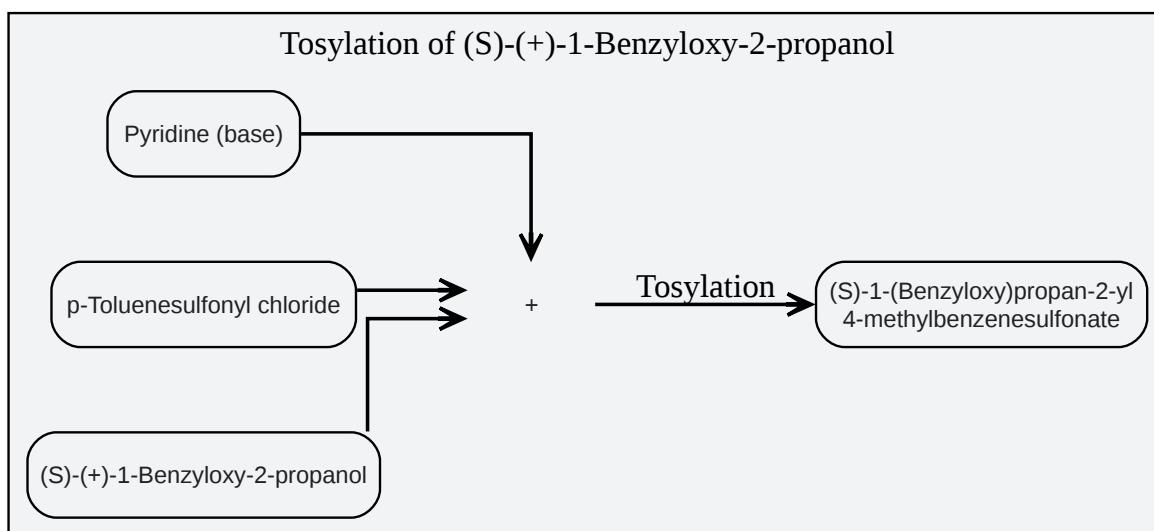
Applications in Synthesis

(S)-(+)-1-Benzylxy-2-propanol is a key intermediate in the synthesis of more complex chiral molecules, particularly in the field of drug development. One notable application is in the preparation of (S)-N-(2-phosphonomethoxypropyl) (PMP) derivatives of purine and pyrimidine bases, which have shown antiviral activity.^[2] This synthesis typically proceeds via a tosylated intermediate.

Tosylation of (S)-(+)-1-Benzylxy-2-propanol

The hydroxyl group of **(S)-(+)-1-Benzylxy-2-propanol** can be converted to a good leaving group, such as a tosylate, to facilitate subsequent nucleophilic substitution reactions.

Reaction Scheme:



[Click to download full resolution via product page](#)

Tosylation of the chiral alcohol.

Materials:

- **(S)-(+)-1-Benzylxy-2-propanol**
- p-Toluenesulfonyl chloride (TsCl)
- Pyridine (anhydrous)

- Dichloromethane (DCM, anhydrous)
- 1 M Hydrochloric acid
- Saturated aqueous sodium bicarbonate solution
- Anhydrous magnesium sulfate

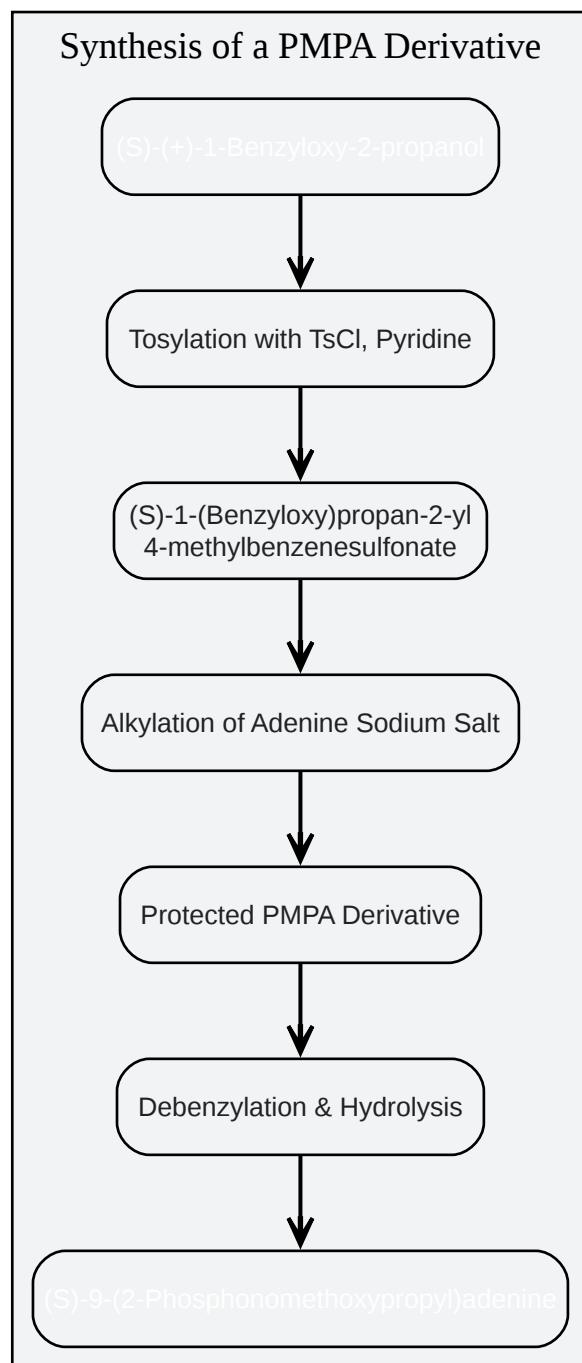
Procedure:

- Dissolve **(S)-(+)-1-Benzylxy-2-propanol** (1.0 equivalent) in anhydrous DCM and cool to 0 °C in an ice bath under an inert atmosphere.
- Add anhydrous pyridine (1.5 equivalents) to the solution.
- Slowly add a solution of p-toluenesulfonyl chloride (1.2 equivalents) in anhydrous DCM to the reaction mixture.
- Stir the reaction at 0 °C for 4-6 hours, monitoring by TLC.
- Once the reaction is complete, dilute the mixture with DCM and wash sequentially with 1 M HCl, water, and saturated aqueous sodium bicarbonate solution.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude tosylate.
- The product can be purified by recrystallization or column chromatography.

Synthesis of **(S)-9-(2-Phosphonomethoxypropyl)adenine**

The tosylated intermediate is a versatile electrophile for the alkylation of nucleophiles, such as the sodium salt of adenine, to form antiviral precursor molecules.

Logical Workflow:



[Click to download full resolution via product page](#)

Workflow for PMPA derivative synthesis.

Materials:

- (S)-1-(Benzyl)propan-2-yl 4-methylbenzenesulfonate

- Adenine
- Sodium hydride (NaH)
- Anhydrous dimethylformamide (DMF)
- Appropriate phosphonate reagent (e.g., diethyl (hydroxymethyl)phosphonate)
- Reagents for deprotection (e.g., H₂/Pd-C for debenzylation, TMSBr for ester hydrolysis)

Procedure (Conceptual Outline):

- Alkylation: The sodium salt of adenine, prepared by reacting adenine with a strong base like sodium hydride in anhydrous DMF, is reacted with the (S)-1-(benzyloxy)propan-2-yl 4-methylbenzenesulfonate. This nucleophilic substitution reaction forms the N-alkylated adenine derivative.
- Phosphonylation: The free hydroxyl group on the propanol backbone is then reacted with a suitable phosphonate reagent to introduce the phosphonomethoxy group.
- Deprotection: The benzyl protecting group is removed, typically by catalytic hydrogenation (e.g., H₂ over Palladium on carbon). The phosphonate esters are then hydrolyzed to the phosphonic acid, for example, by treatment with bromotrimethylsilane (TMSBr) followed by water or an alcohol.

This multi-step synthesis highlights the utility of **(S)-(+)-1-Benzyl-2-propanol** as a chiral starting material for the preparation of complex and biologically active molecules. The stereocenter introduced by this building block is crucial for the therapeutic efficacy of the final drug substance.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. organic-synthesis.com [organic-synthesis.com]
- 2. researchgate.net [researchgate.net]
- 3. US20140212957A1 - Production of optically pure propane-1,2-diol - Google Patents [patents.google.com]
- 4. CN101525352A - Preparation method of Cidofovir and intermediate thereof - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Technical Guide: (S)-(+)-1-Benzylxy-2-propanol (CAS 85483-97-2)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1356394#s-1-benzylxy-2-propanol-cas-number-85483-97-2>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com